

An In-depth Technical Guide to 5-Acetyl-2,4-dimethylthiazole

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Compound of Interest

Compound Name: 5-Acetyl-2,4-dimethylthiazole

Cat. No.: B181997

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CAS Number: 38205-60-6 Molecular Formula: C₇H₉NOS Synonyms: 2,4-Dimethyl-5-acetylthiazole, 1-(2,4-Dimethylthiazol-5-yl)ethanone

This technical guide provides a comprehensive overview of **5-acetyl-2,4-dimethylthiazole**, a heterocyclic compound of significant interest to researchers in flavor chemistry and drug discovery. We will delve into its chemical properties, synthesis, analytical characterization, and applications, with a focus on the underlying scientific principles and practical methodologies.

Physicochemical Properties and Spectroscopic Profile

5-Acetyl-2,4-dimethylthiazole is a colorless to pale yellow liquid characterized by a distinctive nutty, roasted, and meaty aroma.^{[1][2]} This unique sensory profile makes it a valuable component in the flavor and fragrance industry.^[3] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Weight	155.22 g/mol	[4]
Boiling Point	228-230 °C	[5][6]
Density	1.15 g/mL at 25 °C	[5][6]
Refractive Index (n _{20/D})	1.543	[5][6]
Flash Point	104 °C (219.2 °F)	[3][6]
Solubility	Insoluble in water; soluble in fats, oils, and most organic solvents.	[7][8]

The structural elucidation and purity assessment of **5-acetyl-2,4-dimethylthiazole** rely on a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are fundamental for confirming the molecular structure. The proton NMR spectrum will show distinct signals corresponding to the two methyl groups on the thiazole ring and the acetyl methyl group.[9] Similarly, the ¹³C NMR spectrum provides evidence for the carbon skeleton of the molecule.[4]

Infrared (IR) Spectroscopy

The IR spectrum of **5-acetyl-2,4-dimethylthiazole** reveals key functional groups.[10][11] A strong absorption band corresponding to the carbonyl (C=O) stretching of the acetyl group is a characteristic feature.[12]

Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with Gas Chromatography (GC-MS), is crucial for determining the molecular weight and fragmentation pattern, which aids in structural confirmation and impurity profiling.[13][14] The electron ionization (EI) mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound.[14]

Synthesis of 5-Acetyl-2,4-dimethylthiazole

The synthesis of thiazole derivatives is a well-established area of organic chemistry. The Hantzsch thiazole synthesis is a classical and versatile method for constructing the thiazole ring and is applicable for the preparation of **5-acetyl-2,4-dimethylthiazole**.[\[15\]](#)

Hantzsch Thiazole Synthesis

This method involves the condensation reaction between an α -haloketone and a thioamide.[\[16\]](#) [\[15\]](#) For the synthesis of **5-acetyl-2,4-dimethylthiazole**, the precursors would be a halogenated derivative of 2,4-pentanedione and thioacetamide.

Experimental Protocol: Hantzsch Synthesis of **5-Acetyl-2,4-dimethylthiazole**

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve thioacetamide (1.0 equivalent) in a suitable solvent such as ethanol.
- **Addition of α -Haloketone:** To this solution, add 3-chloro-2,4-pentanedione (1.0 equivalent) dropwise at room temperature. The choice of a chloro- derivative is common, though bromo- derivatives can also be used.[\[16\]](#)
- **Reaction Conditions:** Heat the reaction mixture to reflux (approximately 70-80 °C) and maintain for 2-4 hours.[\[15\]](#) The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** After the reaction is complete, cool the mixture to room temperature. The solvent can be partially removed under reduced pressure to induce crystallization.[\[15\]](#)
- **Purification:** Collect the solid product by vacuum filtration and wash with cold ethanol to remove any unreacted starting materials. The crude product can be recrystallized from a suitable solvent, such as ethanol or an ethanol/water mixture, to obtain pure **5-acetyl-2,4-dimethylthiazole**.[\[15\]](#)

The causality behind this experimental design lies in the nucleophilic attack of the sulfur atom of the thioamide on the electrophilic carbon of the α -haloketone, followed by an intramolecular cyclization and dehydration to form the stable aromatic thiazole ring.[\[16\]](#)



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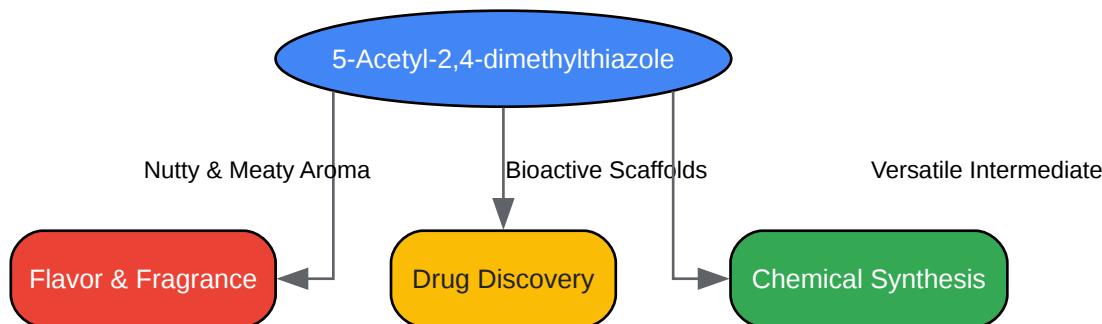
Caption: General reaction pathway for the Hantzsch synthesis of **5-acetyl-2,4-dimethylthiazole**.

Applications in Research and Development Flavor and Fragrance Industry

The primary application of **5-acetyl-2,4-dimethylthiazole** is as a flavoring agent in the food industry.^{[3][7][17]} Its nutty, roasted, and meaty flavor profile makes it a valuable additive in a variety of products, including savory snacks, soups, sauces, and baked goods.^{[1][2]} It is known for its ability to impart a roasted character to foods.^[1] The taste characteristics are described as nutty, roasted, meaty, and savory with woody and coffee nuances at a concentration of 10 ppm.^[5]

Drug Discovery and Medicinal Chemistry

Thiazole and its derivatives are a significant class of heterocyclic compounds that are frequently found in pharmaceuticals.^{[18][19][20]} The thiazole ring is a key structural motif in a number of clinically used drugs.^{[18][20]} **5-Acetyl-2,4-dimethylthiazole**, with its reactive acetyl group, serves as a versatile building block for the synthesis of more complex molecules with potential biological activity.^{[7][12]} Research has explored the potential for thiazole derivatives to exhibit a range of pharmacological activities, including antibacterial, antifungal, anticancer, and anti-inflammatory properties.^{[18][19][21]} Recent studies have also investigated the potential of **5-acetyl-2,4-dimethylthiazole** derivatives as antiproliferative and antibacterial agents through molecular docking studies.^{[22][23]}



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Caption: Key application areas of **5-acetyl-2,4-dimethylthiazole**.

Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **5-acetyl-2,4-dimethylthiazole**. It is recommended to handle this compound in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[8][24] Avoid inhalation of vapors and contact with skin and eyes.[24] In case of fire, use carbon dioxide, dry chemical powder, or alcohol-resistant foam for extinction.[24]

Hazard Statements:

- May cause respiratory irritation.[24]
- Harmful if swallowed.[8][25]

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.[24]
- Wear protective gloves, clothing, eye, and face protection.[24]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[24]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[8][24]

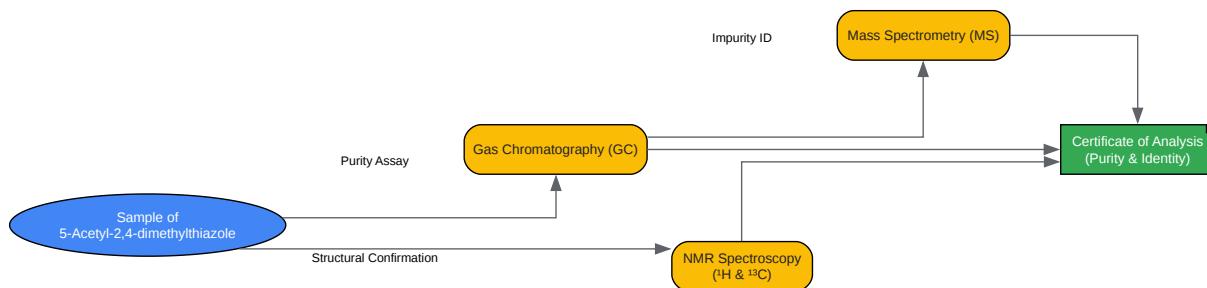
Incompatible materials include strong oxidizing agents.[24]

Analytical Quality Control

Ensuring the purity of **5-acetyl-2,4-dimethylthiazole** is critical, especially for its use in food products and pharmaceuticals.[26] A combination of analytical techniques is employed for quality control.

Workflow: Purity Analysis of **5-Acetyl-2,4-dimethylthiazole**

- Gas Chromatography (GC): A GC analysis is performed to determine the purity of the sample and to identify any volatile impurities. A non-polar capillary column is typically used.
- Mass Spectrometry (MS): The GC is often coupled with a mass spectrometer (GC-MS) to identify the separated components based on their mass spectra.[13]
- NMR Spectroscopy: ^1H and ^{13}C NMR are used to confirm the structure of the main component and to detect any non-volatile impurities.
- Karl Fischer Titration: This method is used to determine the water content in the sample.



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Caption: A typical analytical workflow for the quality control of **5-acetyl-2,4-dimethylthiazole**.

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